

Spectroscopic Analysis of Chimassorb 2020: An In-depth Technical Guide

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Compound of Interest

Compound Name: Chimassorb 2020

Cat. No.: B8282987

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Introduction

Chimassorb 2020 is a high-molecular-weight hindered amine light stabilizer (HALS) widely utilized in the polymer industry to protect materials from degradation caused by exposure to light and heat.^{[1][2][3][4][5]} Its oligomeric nature and high molecular weight (typically in the range of 2600–3400 g/mol) ensure low volatility and high resistance to extraction, providing long-term stability to the polymer matrix.^{[1][6]} This technical guide provides a comprehensive overview of the spectroscopic methods used to characterize **Chimassorb 2020**, offering detailed experimental protocols and data interpretation for researchers and scientists.

Chemical Structure and Properties

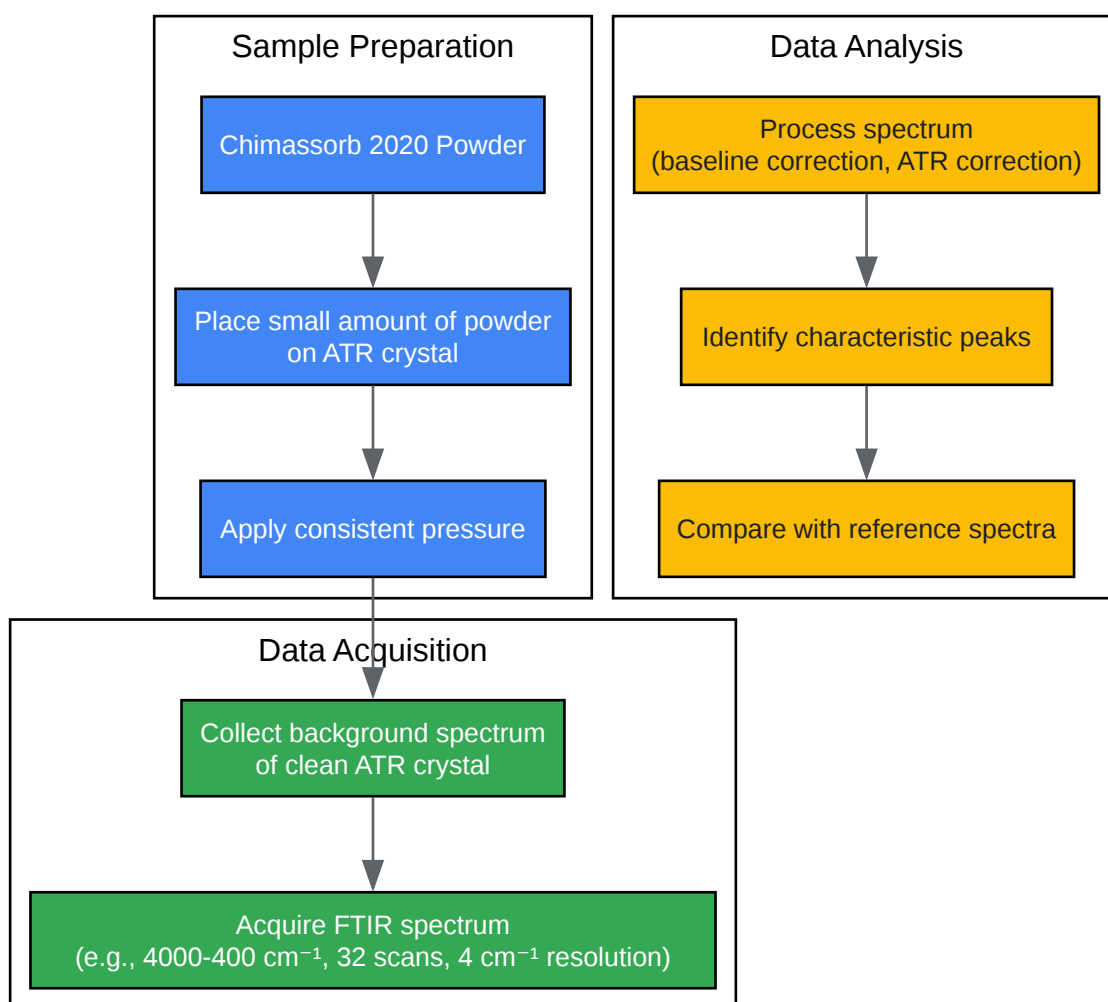
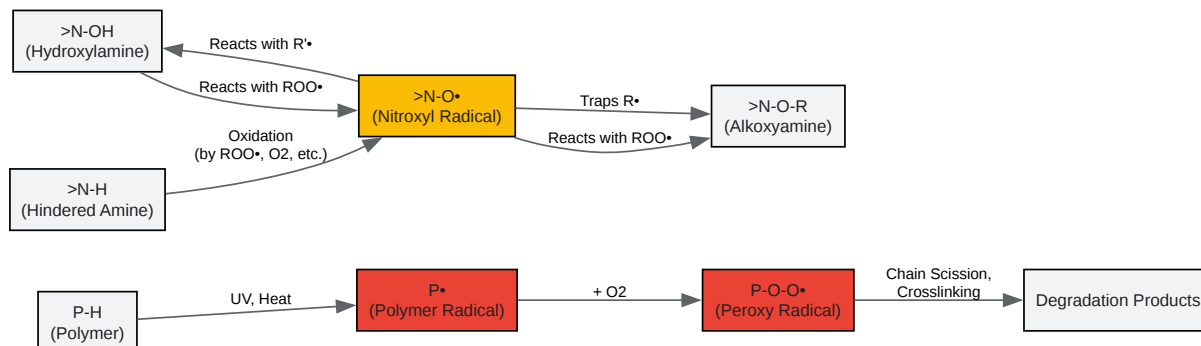
Chimassorb 2020 is a complex oligomeric substance. Its chemical name is 1,6-Hexanediamine, N,N'-bis(2,2,6,6-tetramethyl-4-piperidiny)-polymer with 2,4,6-trichloro-1,3,5-triazine, reaction products with N-butyl-1-butanamine and N-butyl-2,2,6,6-tetramethyl-4-piperidinamine.^{[1][6]}

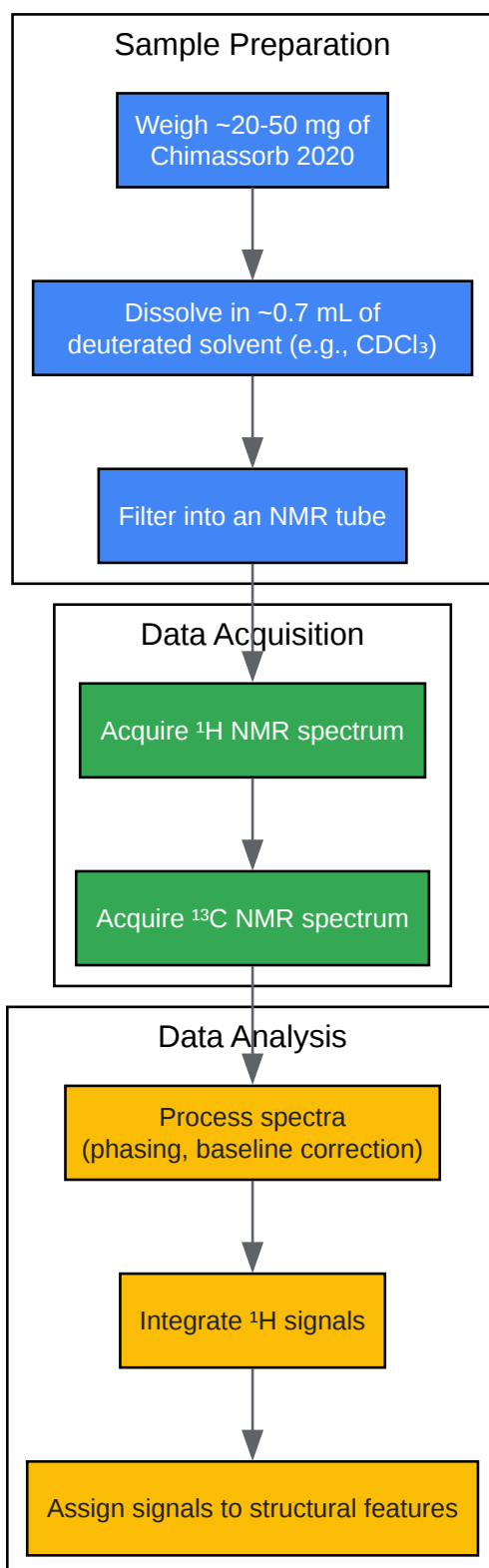
Table 1: Physical and Chemical Properties of **Chimassorb 2020**

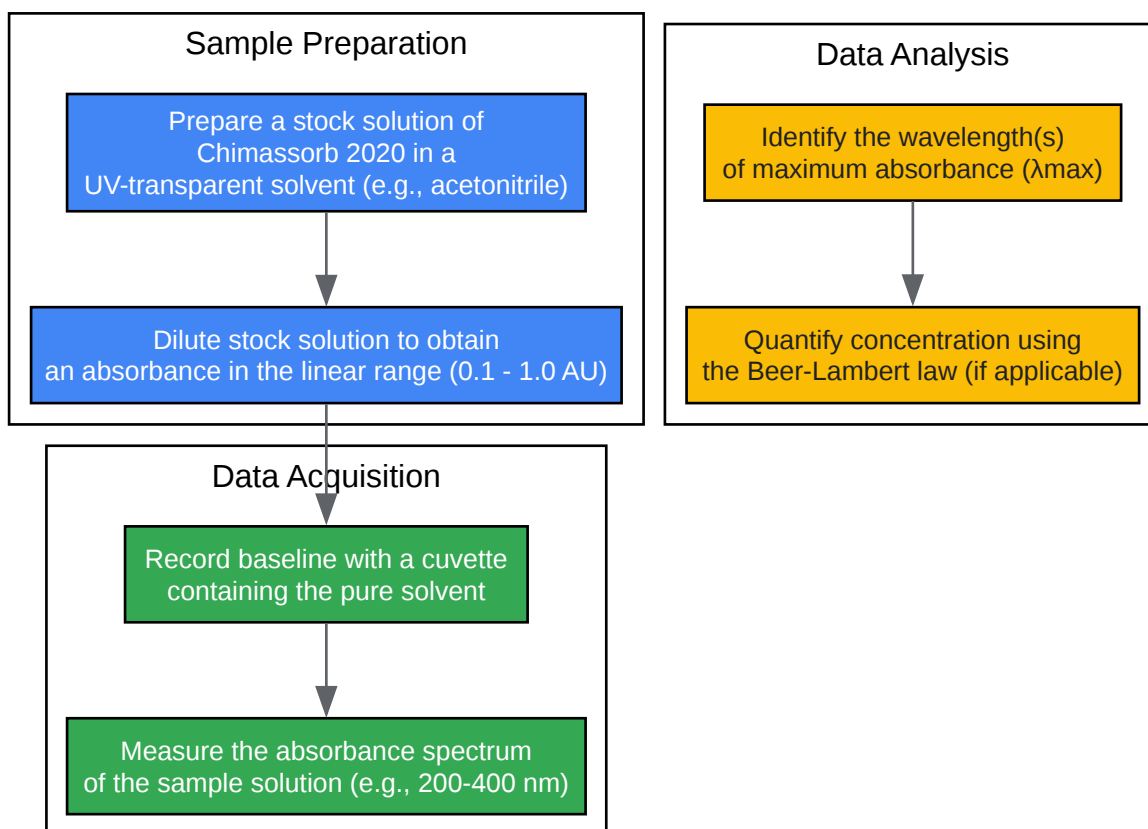
Property	Value	Reference
Chemical Name	1,6-Hexanediamine, N,N'-bis(2,2,6,6-tetramethyl-4-piperidinyl)-polymer with 2,4,6-trichloro-1,3,5-triazine, reaction products with N-butyl-1-butanamine and N-butyl-2,2,6,6-tetramethyl-4-piperidinamine	[1][6]
CAS Number	192268-64-7	[1][6]
Molecular Weight	2600 - 3400 g/mol	[1][6]
Appearance	Slightly yellow granules	[1][6]
Melting Range	120 - 150 °C	[1][5]

Mechanism of Action: The Denisov Cycle

Chimassorb 2020, like other HALS, functions as a light stabilizer not by absorbing UV radiation, but by scavenging free radicals that are formed during the photo-oxidation of the polymer. This regenerative mechanism is known as the Denisov Cycle. The hindered amine functionality is oxidized to a stable nitroxyl radical, which then traps and deactivates the harmful polymer alkyl and peroxy radicals, thus inhibiting the degradation cascade.







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